

Safeguarding Your Research: A Comprehensive Guide to Handling L-Tyrosine-d2-2

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Compound of Interest

Compound Name: L-Tyrosine-d2-2

Cat. No.: B1600381

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **L-Tyrosine-d2-2**, offering procedural, step-by-step guidance to support your critical work.

L-Tyrosine-d2-2, a deuterated form of the amino acid L-Tyrosine, requires careful handling to minimize exposure and ensure a safe laboratory environment. While specific safety data for this isotopically labeled compound is not readily available, a conservative approach based on the known properties of L-Tyrosine is recommended.

Hazard Identification and Personal Protective Equipment

L-Tyrosine is generally considered a low-hazard compound, though some safety data sheets (SDS) indicate it may cause skin, eye, and respiratory irritation[1][2][3]. Therefore, appropriate personal protective equipment (PPE) should be worn at all times when handling **L-Tyrosine-d2-2**.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 standards.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.
Body Protection	Laboratory Coat	A long-sleeved lab coat, fully buttoned, is required.
Respiratory Protection	Fume Hood or Respirator	For powdered form or when creating solutions, work in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator for dusts is recommended.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational plan is crucial for the safe handling of **L-Tyrosine-d2-2** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents^[1].

2. Preparation and Handling:

- All handling of powdered **L-Tyrosine-d2-2** should be conducted in a certified chemical fume hood to prevent inhalation of dust.
- Before weighing, allow the container to reach room temperature to avoid condensation.
- Use designated spatulas and weighing boats.

- When preparing solutions, add the solid to the solvent slowly to avoid splashing.

3. In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, gently sweep the solid material into a designated waste container. Avoid creating dust.
- Clean the spill area with a damp cloth or absorbent paper, and dispose of the cleaning materials as hazardous waste.

Disposal Plan

As a stable, non-radioactive isotopically labeled compound, the disposal procedures for **L-Tyrosine-d2-2** are generally the same as for the unlabeled L-Tyrosine.

Waste Collection and Labeling:

- Solid Waste: Collect all solid **L-Tyrosine-d2-2** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a clearly labeled, sealed, and puncture-resistant container. The label should read "Hazardous Waste" and "**L-Tyrosine-d2-2**".
- Liquid Waste: Collect solutions containing **L-Tyrosine-d2-2** in a separate, sealed, and clearly labeled hazardous waste container. The label should indicate the solvent and the presence of **L-Tyrosine-d2-2**.

Disposal Procedure:

- Segregate waste streams to avoid mixing incompatible chemicals.
- Ensure all waste containers are tightly sealed and properly labeled.
- Follow your institution's specific procedures for the disposal of chemical waste. Do not pour **L-Tyrosine-d2-2** waste down the drain.

- Consider the potential for recycling valuable deuterated compounds through specialized services, if available and appropriate for your waste stream.

Physical and Chemical Properties of L-Tyrosine

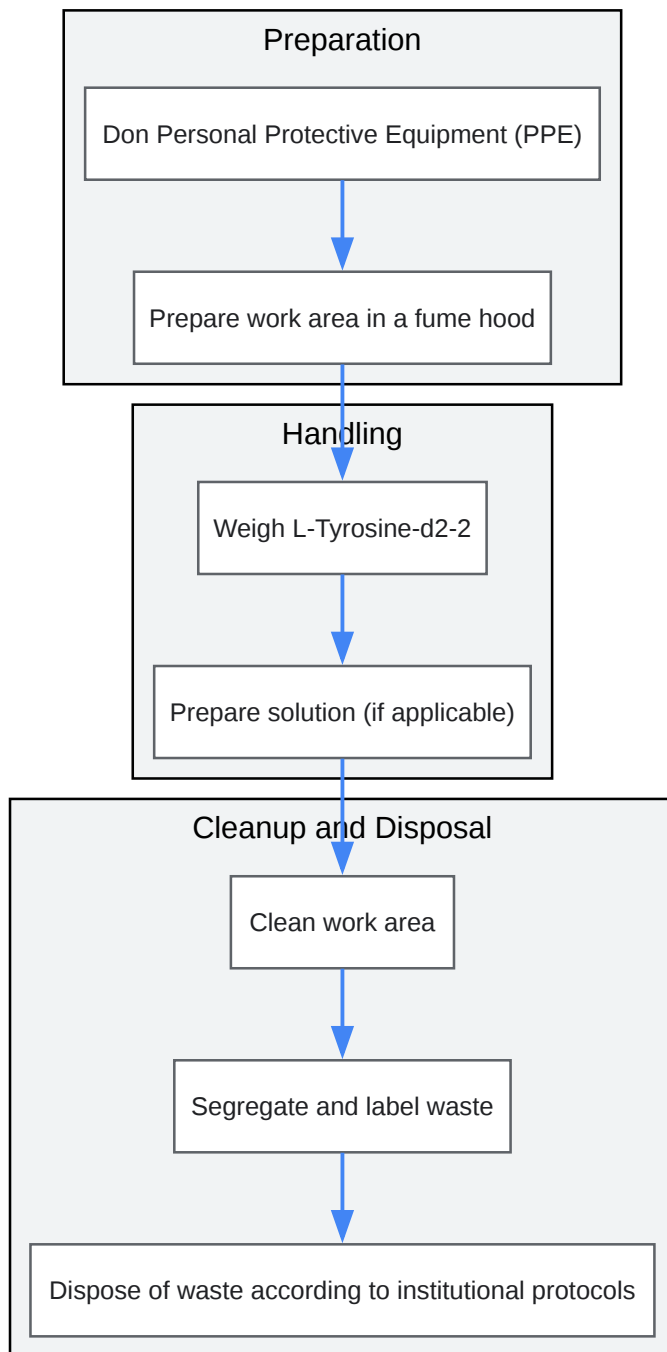
The following table summarizes key quantitative data for L-Tyrosine, which is expected to be comparable to **L-Tyrosine-d2-2**.

Property	Value
Molecular Formula	C ₉ H ₁₁ NO ₃
Molecular Weight	181.19 g/mol
Melting Point	>300 °C (decomposes)
Solubility in Water	Slightly soluble
Appearance	White crystalline powder

Experimental Workflow for Safe Handling

The following diagram outlines the key steps for the safe handling of **L-Tyrosine-d2-2** in a laboratory setting.

Safe Handling Workflow for L-Tyrosine-d2-2



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Safe handling workflow from preparation to disposal.

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References

- 1. hmdb.ca [hmdb.ca]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- 3. L-Tyrosine SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
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